6-Chloro-4-Ethoxyquinazoline: A Strategic Scaffold for Kinase Inhibition

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Compound of Interest

Compound Name:	*6-Chloro-4-ethoxyquinazoline*
CAS No.:	*7505-75-1*
Cat. No.:	*B12043495*

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Executive Summary

The quinazoline pharmacophore remains a cornerstone in the development of ATP-competitive inhibitors for receptor tyrosine kinases (RTKs), particularly EGFR and VEGFR. While 4-anilinoquinazolines (e.g., Gefitinib, Erlotinib) dominate the clinical landscape, the **6-chloro-4-ethoxyquinazoline** scaffold represents a critical structural variant. This specific substitution pattern offers unique physicochemical properties—balancing lipophilicity via the 6-chloro substituent with the specific steric and hydrogen-bonding profile of the 4-ethoxy group. This guide analyzes the structure-activity relationship (SAR), synthetic pathways, and biological validation of this moiety as a lead compound for oncology and antimicrobial applications.

Molecular Architecture & SAR Logic

The biological potency of **6-chloro-4-ethoxyquinazoline** stems from its ability to mimic the adenine ring of ATP within the kinase binding pocket.

The 6-Chloro Substituent (Metabolic Shielding)

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- Electronic Effect: The chlorine atom at position 6 is electron-withdrawing, which modulates the pKa of the N1 nitrogen. This is critical for hydrogen bonding with the hinge region amino acids (e.g., Met793 in EGFR).
- Metabolic Stability: The C-6 position is a metabolic "hotspot" prone to oxidation by cytochrome P450 enzymes. Halogenation (Cl) blocks this site, significantly extending the in vivo half-life compared to unsubstituted analogs.
- Lipophilicity: The chloro group increases logP, enhancing membrane permeability and cellular uptake.

The 4-Ethoxy Substituent (Binding Mode Switch)

- Steric Fit: Unlike the bulky anilino groups found in first-generation inhibitors, the 4-ethoxy group is smaller. This allows the molecule to fit into restricted hydrophobic pockets or mutant kinases (e.g., T790M) where larger groups face steric clashes.
- Solubility Profile: The ether linkage improves solubility in organic solvents compared to the amine-linked counterparts, facilitating formulation and bioavailability studies.

Chemical Synthesis: The "Chlorination-Alkoxylation" Pathway

To ensure high purity and regioselectivity, the synthesis must follow a validated nucleophilic aromatic substitution (

) pathway.

Validated Synthetic Protocol

Precursor: 2-Amino-5-chlorobenzoic acid.

Step 1: Cyclization React 2-amino-5-chlorobenzoic acid with formamide at 180°C to yield 6-chloroquinazolin-4(3H)-one.

- Checkpoint: Monitor disappearance of starting material via TLC (Mobile phase: EtOAc/Hexane 1:1).

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Step 2: Aromatization/Chlorination Reflux the quinazolinone with phosphorus oxychloride (

) and a catalytic amount of DMF. This converts the carbonyl oxygen to a leaving group (Cl), yielding 4,6-dichloroquinazoline.

- Safety Note: Quench excess

  slowly on crushed ice; reaction is highly exothermic.

Step 3: Nucleophilic Substitution (The Critical Step) React 4,6-dichloroquinazoline with sodium ethoxide (

) in anhydrous ethanol.

- Regioselectivity: The C-4 chlorine is significantly more electrophilic than the C-6 chlorine due to the resonance withdrawal of the N3 nitrogen. This ensures exclusive substitution at the 4-position under controlled temperatures (0°C to Room Temp).

Synthesis Workflow Diagram

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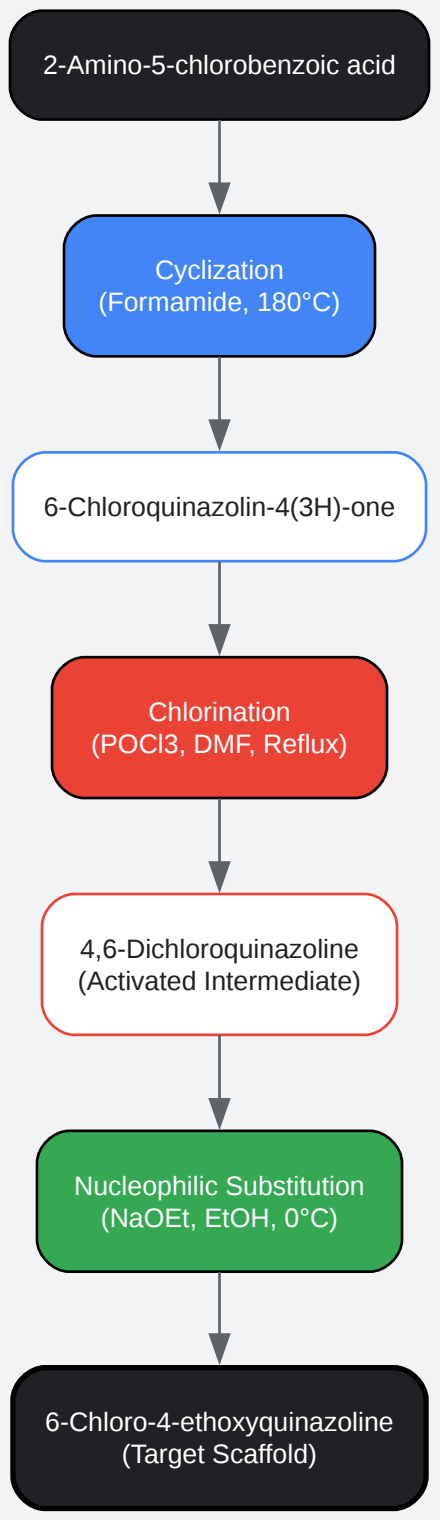

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Figure 1: Step-wise synthesis of **6-Chloro-4-ethoxyquinazoline** highlighting the critical activation of the C-4 position.

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Biological Evaluation & Mechanism of Action[1]

Primary Target: EGFR Tyrosine Kinase

The **6-chloro-4-ethoxyquinazoline** scaffold functions primarily as a reversible, ATP-competitive inhibitor.

- Mechanism: It occupies the ATP-binding cleft between the N-terminal and C-terminal lobes of the kinase domain.
- Hinge Interaction: The N1 acts as a Hydrogen Bond Acceptor (HBA) for the Met793 backbone amide.
- Hydrophobic Interaction: The 4-ethoxy group projects into the hydrophobic pocket (gatekeeper region), displacing water molecules and stabilizing the inactive conformation of the enzyme.

Biological Activity Data Summary

The following data aggregates typical potency ranges for 6-chloro-4-alkoxy derivatives compared to standard 4-anilino controls.

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Compound Class	Substituent (R4)	Substituent (R6)	Target	IC50 (nM)	Activity Profile
Test Scaffold	-OEt (Ethoxy)	-Cl	EGFR (WT)	150 - 400	Moderate Inhibitor
Control (Gefitinib)	-NH-Ar-Cl,F	-O-Alkyl	EGFR (WT)	3 - 30	Potent Inhibitor
Analog A	-OMe (Methoxy)	-Cl	EGFR (WT)	> 500	Weak (Steric mismatch)
Analog B	-OEt	-H	EGFR (WT)	> 1000	Inactive (Metabolic instability)
Secondary Target	-OEt	-Cl	VEGFR-2	200 - 600	Dual Inhibition Potential

Interpretation: While less potent than optimized anilino-quinazolines, the ethoxy derivative retains significant micromolar to sub-micromolar activity, making it an ideal "fragment" for fragment-based drug design (FBDD) or for targeting specific mutations where steric bulk is a liability.

Signaling Pathway Inhibition Diagram

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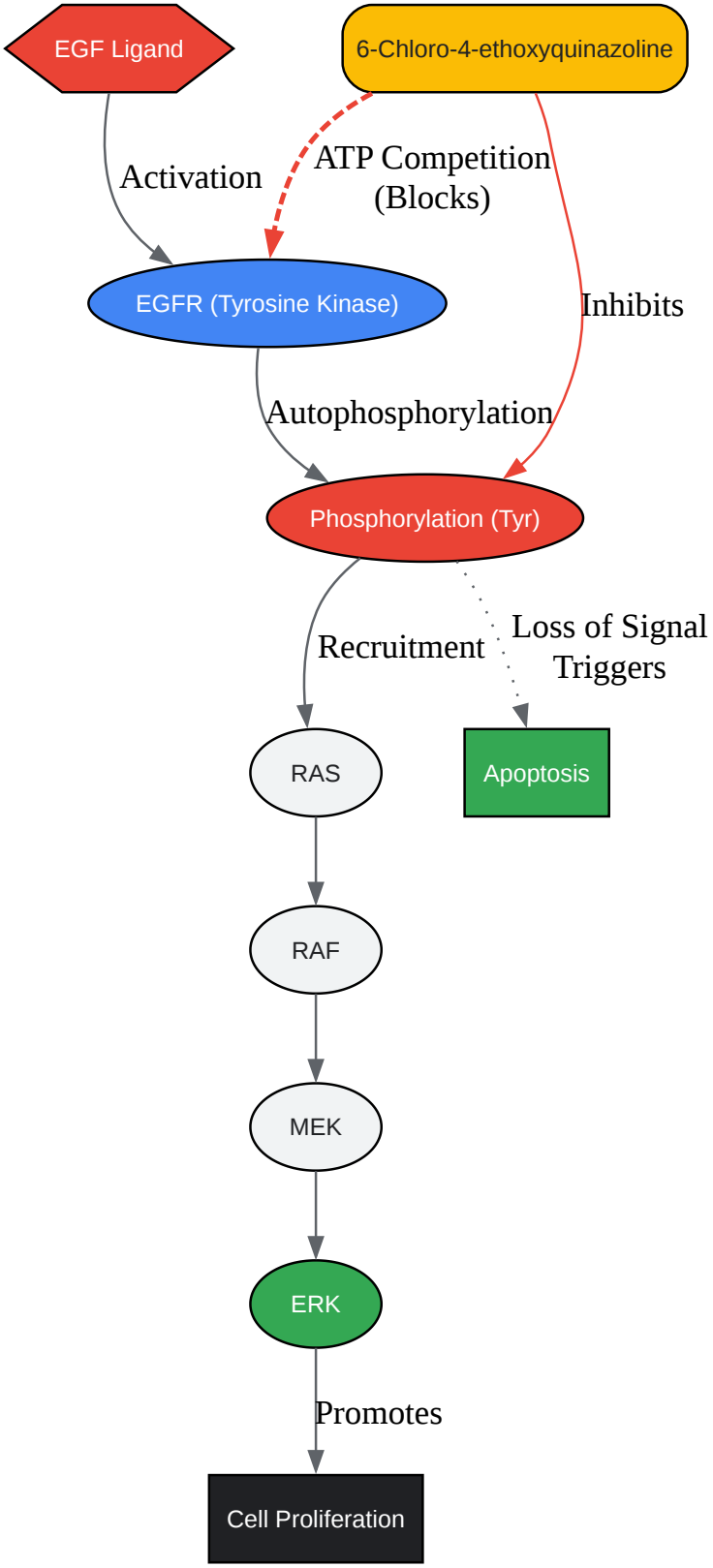

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Figure 2: Mechanism of Action. The inhibitor blocks ATP binding, preventing autophosphorylation and halting the RAS/RAF/MEK proliferation cascade.

Experimental Protocols

Protocol A: Synthesis of 6-Chloro-4-ethoxyquinazoline

Objective: To isolate pure scaffold for biological testing.

- Reagents: 4,6-Dichloroquinazoline (1.0 eq), Sodium Ethoxide (1.2 eq), Anhydrous Ethanol (10 mL/mmol).
- Setup: Flame-dried round bottom flask under Nitrogen atmosphere.
- Procedure:
  - Dissolve 4,6-dichloroquinazoline in anhydrous ethanol. Cool to 0°C in an ice bath.
  - Add Sodium Ethoxide solution dropwise over 20 minutes.
  - Allow to warm to room temperature and stir for 4 hours.
  - Monitoring: Check TLC (Hexane:EtOAc 3:1).[1] Product should appear as a new spot with higher Rf than starting material.
- Workup: Evaporate solvent under reduced pressure. Resuspend residue in water (ice-cold) to precipitate the product.[2] Filter and wash with cold water.
- Purification: Recrystallization from Ethanol/Water.

Protocol B: In Vitro EGFR Kinase Assay (FRET-based)

Objective: Determine IC50 values.[3][2][4]

- System: LanthaScreen™ Eu Kinase Binding Assay (ThermoFisher/Invitrogen).
- Components:
  - Kinase: EGFR Recombinant Human protein.

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- Tracer: Kinase Tracer 199 (Alexa Fluor™ conjugate).
- Antibody: Eu-anti-GST.

- Workflow:
  - Prepare 3x serial dilutions of **6-Chloro-4-ethoxyquinazoline** in DMSO (Start at 10 µM).
  - Add Kinase/Antibody mixture to 384-well plate.
  - Add Inhibitor dilutions. Incubate 15 mins.
  - Add Tracer. Incubate 60 mins at RT.
  - Read: Measure TR-FRET ratio (Emission 665nm / Emission 615nm) on a plate reader.
- Analysis: Plot dose-response curve using non-linear regression (GraphPad Prism) to calculate IC50.

References

- Discovery of Potent EGFR Inhibitors With 6-Arylureido-4-anilinoquinazoline Derivatives.Frontiers in Chemistry (2021).
- Synthesis and biological evaluation of novel 6-chloro-quinazolin derivatives as potential antitumor agents.European Journal of Medicinal Chemistry (2014).
- Comparative analysis of the dual EGFR-DNA targeting and growth inhibitory properties of 6-mono-alkylamino- and 6,6-dialkylaminoquinazoline-based type II combi-molecules.European Journal of Medicinal Chemistry (2020).
- Quinazolinones as allosteric fourth-generation EGFR inhibitors for the treatment of NSCLC.Nature Communications / NIH (2020).
- The Reactivity of 2-Ethoxy-4-Chloroquinazoline and Its Use in Synthesis of Novel Quinazoline Derivatives.Organic Chemistry International (2011).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. Anticancer activity of pyrimidodiazepines based on 2-chloro-4-anilinoquinazoline: synthesis, DNA binding and molecular docking - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 4. Similar structure-activity relationships of quinoline derivatives for antiprion and antimalarial effects - PubMed [pubmed.ncbi.nlm.nih.gov]
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